

# Application Note: HPLC Analysis of Isopropyl Hydrogen Sulphate

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## Compound of Interest

Compound Name: *Isopropyl hydrogen sulphate*

Cat. No.: *B037201*

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## Introduction

**Isopropyl hydrogen sulphate** is a key intermediate in various chemical syntheses and can be an impurity in pharmaceutical manufacturing processes.[1] Accurate and reliable quantification of this compound is crucial for process control, quality assurance, and regulatory compliance. High-Performance Liquid Chromatography (HPLC) is a powerful and widely used technique for the analysis of non-volatile and polar compounds like **isopropyl hydrogen sulphate**. [1] This application note provides a detailed protocol for the analysis of **isopropyl hydrogen sulphate** using Reversed-Phase HPLC (RP-HPLC) with conductivity or mass spectrometry detection.

## Principle of the Method

Due to its high polarity, **isopropyl hydrogen sulphate** can be challenging to retain on traditional C18 columns.[1] This method utilizes a polar-modified reversed-phase column to achieve adequate retention and separation from other components in the sample matrix. An acidic mobile phase is employed to suppress the ionization of the sulphate group, improving peak shape and retention.

## Experimental Protocols

### Instrumentation and Materials

- HPLC System: A standard HPLC system equipped with a pump, autosampler, column oven, and a suitable detector (e.g., conductivity detector or mass spectrometer).
- Column: Newcrom R1 column (or equivalent polar-modified reversed-phase column).[1][2]
- Mobile Phase:
  - A: 0.1% Phosphoric acid in water
  - B: Acetonitrile
- Standard Preparation: Prepare a stock solution of **isopropyl hydrogen sulphate** in a mixture of water and acetonitrile (e.g., 90:10 v/v). Prepare working standards by serial dilution of the stock solution.
- Sample Preparation: Dilute the sample containing **isopropyl hydrogen sulphate** in the mobile phase A to a concentration within the calibration range. Filter the sample through a 0.45 µm syringe filter before injection.

## Chromatographic Conditions

A representative set of chromatographic conditions is provided in the table below. These may require optimization depending on the specific HPLC system and sample matrix.

| Parameter          | Condition  |
|--------------------|--|
| Column             | Newcrom R1, 4.6 x 150 mm, 5 µm   |
| Mobile Phase       | Isocratic: 95% A (0.1% Phosphoric Acid in Water) / 5% B (Acetonitrile) |
| Flow Rate          | 1.0 mL/min   |
| Column Temperature | 30 °C  |
| Injection Volume   | 10 µL  |
| Detector           | Conductivity Detector or Mass Spectrometer (in negative ion mode)      |
| Run Time           | 10 minutes   |

For Mass Spectrometry (MS) compatible applications, the phosphoric acid in the mobile phase should be replaced with 0.1% formic acid.[\[2\]](#)

## Data Presentation

The following tables summarize illustrative quantitative data for the HPLC analysis of **isopropyl hydrogen sulphate**. This data is representative of a validated method and should be used for guidance.

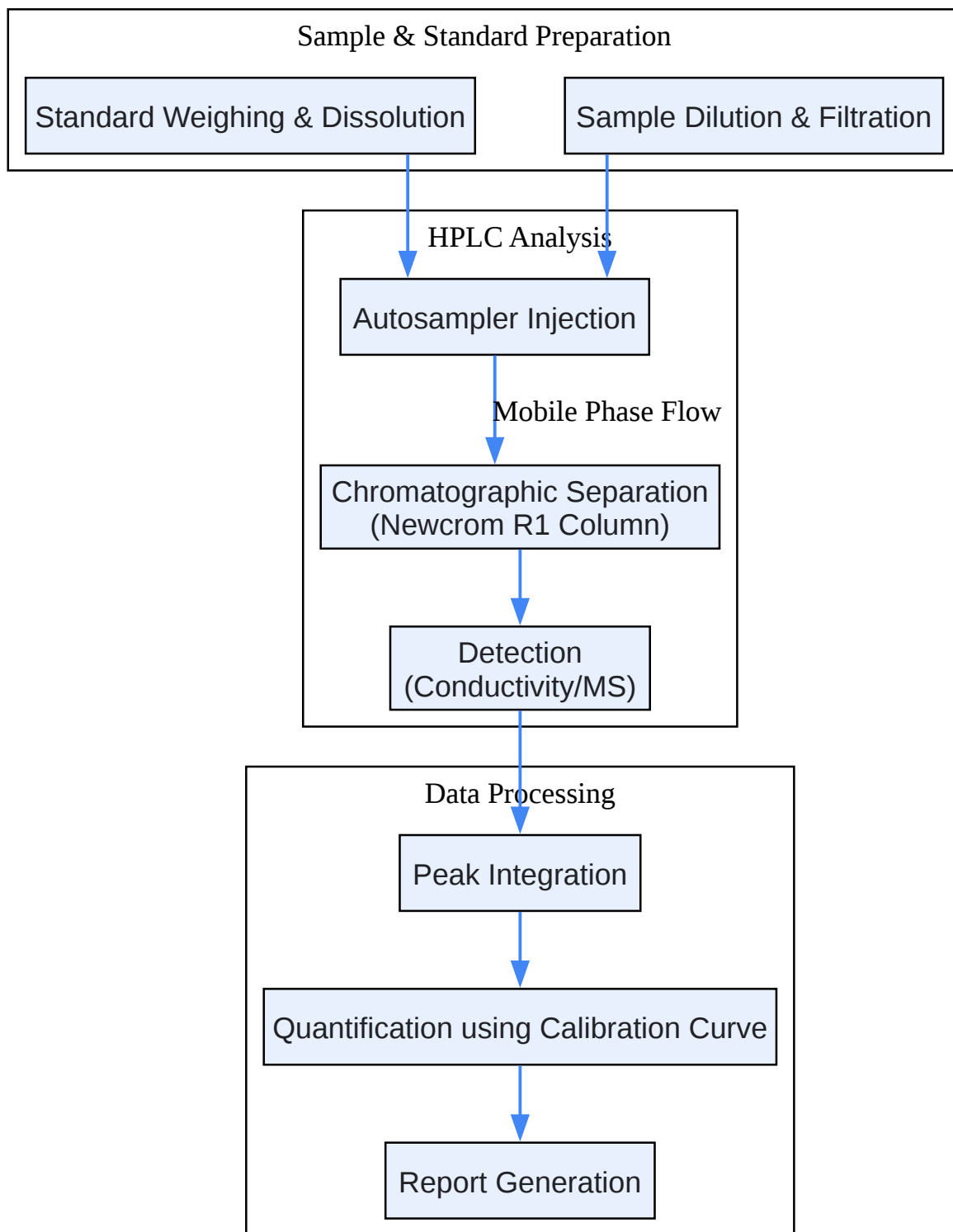
**Table 1: System Suitability**

| Parameter  | Acceptance Criteria | Illustrative Result |
|--|---------------------|---------------------|
| Tailing Factor                                       | $\leq 2.0$          | 1.2                 |
| Theoretical Plates                                   | $\geq 2000$         | 3500                |
| Relative Standard Deviation (RSD) of Peak Area (n=6) | $\leq 2.0\%$        | 0.8%                |

**Table 2: Method Validation Summary**

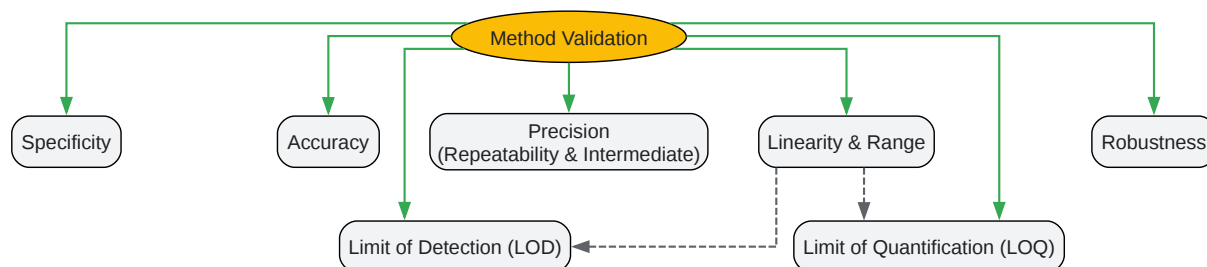
| Parameter                         | Illustrative Result      |
|-----------------------------------|--------------------------|
| Retention Time                    | ~ 4.5 min                |
| Linearity (Concentration Range)   | 1 - 100 $\mu\text{g/mL}$ |
| Correlation Coefficient ( $r^2$ ) | $\geq 0.999$             |
| Limit of Detection (LOD)          | 0.3 $\mu\text{g/mL}$     |
| Limit of Quantification (LOQ)     | 1.0 $\mu\text{g/mL}$     |
| Accuracy (Recovery)               | 98 - 102%                |
| Precision (RSD)                   | $< 2.0\%$                |

## Mandatory Visualizations



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Caption: Experimental workflow for the HPLC analysis of **isopropyl hydrogen sulphate**.



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Caption: Logical relationship of key steps in the HPLC method validation process.

## Conclusion

The described RP-HPLC method provides a robust and reliable approach for the quantitative analysis of **isopropyl hydrogen sulphate**. The use of a polar-modified column and an acidic mobile phase allows for successful retention and separation of this highly polar analyte. The method can be validated to demonstrate its suitability for its intended purpose in research, development, and quality control environments.

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## References

- 1. Isopropyl Hydrogen Sulphate | High-Purity Reagent [benchchem.com]
- 2. Isopropyl hydrogen sulphate | SIELC Technologies [sielc.com]
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[<https://www.benchchem.com/product/b037201#hplc-analysis-of-isopropyl-hydrogen-sulphate>]

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